

An In-depth Technical Guide to Butylmethylacetylene: Synonyms, Identifiers, and Experimental Protocols

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Compound of Interest

Compound Name: 2-Heptyne

Cat. No.: B074451

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of Butylmethylacetylene, also known as **2-Heptyne**. It includes a detailed summary of its synonyms and identifiers, key quantitative data, and a thorough experimental protocol for its synthesis, purification, and characterization. This document is intended to serve as a valuable resource for researchers and professionals in the fields of chemistry and drug development.

Synonyms and Identifiers

Butylmethylacetylene is an organic compound with a variety of synonyms and chemical identifiers. Its systematic IUPAC name is hept-2-yne.^[1] The compound is also referred to as 1-Methyl-2-butylacetylene and n-Butylmethylacetylene.^[2] A comprehensive list of its common synonyms and identifiers is provided in the table below.

Identifier Type	Value
Common Name	Butylmethylacetylene
IUPAC Name	Hept-2-yne[1]
Synonyms	2-Heptyne, 1-Methyl-2-butylacetylene, n-Butylmethylacetylene[2][3][4][5][6][7]
CAS Number	1119-65-9[1][3][4][5][6][8]
Molecular Formula	C ₇ H ₁₂ [1][4][8]
Molecular Weight	96.17 g/mol [1][3][8]
InChI	InChI=1S/C7H12/c1-3-5-7-6-4-2/h3,5,7H2,1-2H3[3]
InChIKey	AMSFEMSYKQQCHL-UHFFFAOYSA-N[3]
SMILES	CCCCC#CC[1][3]
EC Number	214-285-6[3]
PubChem CID	14245[1]

Quantitative Data

The physical and chemical properties of Butylmethylacetylene are essential for its handling, application, and analysis. The following table summarizes key quantitative data for this compound.

Property	Value	Reference
Boiling Point	110-111 °C	[3]
Density	0.745 g/mL at 25 °C	[3]
Refractive Index	n ₂₀ /D 1.423	[3]
Flash Point	11 °C (closed cup)	[3]

Experimental Protocols

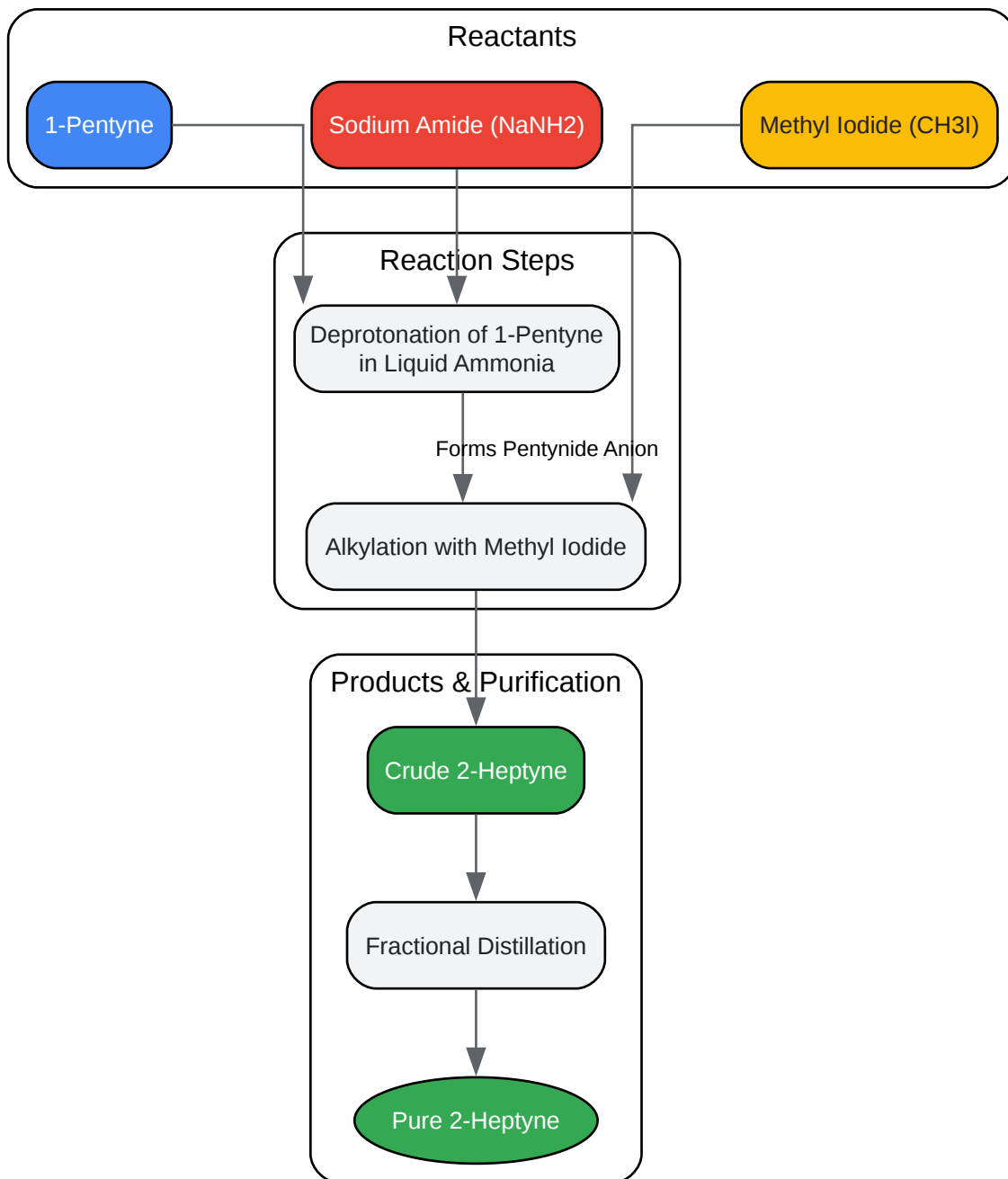
This section outlines a detailed methodology for the synthesis, purification, and characterization of Butylmethylacetylene.

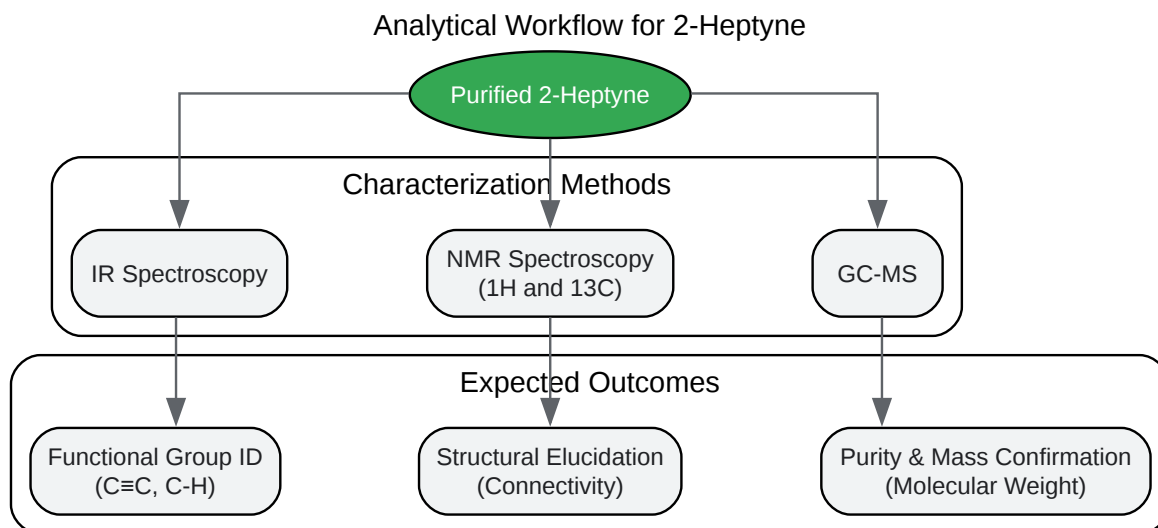
Synthesis of Butylmethylacetylene (2-Heptyne)

The synthesis of **2-Heptyne** is typically achieved through the alkylation of a terminal alkyne, such as 1-pentyne, with an alkyl halide, in this case, methyl iodide. The reaction proceeds in two main steps: the deprotonation of the terminal alkyne to form a potent nucleophile, followed by the nucleophilic substitution reaction with the alkyl halide.

Workflow for the Synthesis of Butylmethylacetylene

Synthesis of Butylmethylacetylene





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